

Application Note: Comprehensive Characterization of 5-Ethylpyrimidin-4-ol

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Compound of Interest

Compound Name: 5-Ethylpyrimidin-4-ol

CAS No.: 25198-98-5

Cat. No.: B1315472

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Abstract

This application note provides a comprehensive guide to the analytical techniques for the characterization of **5-Ethylpyrimidin-4-ol**, a key heterocyclic compound with significant potential in pharmaceutical and chemical research. Detailed protocols for Ultraviolet-Visible (UV-Vis) Spectroscopy, High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), and Thermal Analysis (Differential Scanning Calorimetry - DSC and Thermogravimetric Analysis - TGA) are presented. This document is intended for researchers, scientists, and drug development professionals seeking to establish robust analytical methods for the identification, purity assessment, and stability evaluation of **5-Ethylpyrimidin-4-ol**.

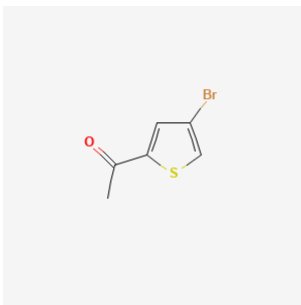
Introduction

Pyrimidine derivatives are a cornerstone in medicinal chemistry due to their wide spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.^[1] **5-Ethylpyrimidin-4-ol**, a member of this important class of compounds, is a subject of growing interest. Accurate and reliable analytical characterization is paramount for its application in drug

discovery and development, ensuring quality control and regulatory compliance. This guide offers a suite of validated analytical methodologies, explaining the rationale behind experimental choices to ensure scientific integrity.

Physicochemical Properties of 5-Ethylpyrimidin-4-ol

A thorough understanding of the physicochemical properties of **5-Ethylpyrimidin-4-ol** is fundamental for the development of appropriate analytical methods.

Property	Value	Source
Chemical Structure		
Molecular Formula	C ₆ H ₈ N ₂ O	[2]
Molecular Weight	124.14 g/mol	[2]
Melting Point	83-85 °C	[2]
Predicted Density	1.16 ± 0.1 g/cm ³	[2]
Predicted pKa	9.16 ± 0.40	[2]
Solubility	Soluble in polar organic solvents such as methanol, ethanol, and acetonitrile.[3][4]	General chemical knowledge

Spectroscopic Characterization

Ultraviolet-Visible (UV-Vis) Spectroscopy

Principle: UV-Vis spectroscopy measures the absorption of ultraviolet or visible radiation by a molecule, causing electronic transitions. The wavelength of maximum absorbance (λ_{max}) is characteristic of the chromophoric system within the molecule. For pyrimidine derivatives, the heterocyclic ring system gives rise to distinct UV absorption profiles.[5]

Protocol:

- **Solvent Selection:** Methanol is a suitable solvent due to its UV transparency and ability to dissolve the analyte.
- **Standard Solution Preparation:** Prepare a stock solution of **5-Ethylpyrimidin-4-ol** in methanol at a concentration of 1 mg/mL. From this, prepare a working standard of 10 µg/mL. [\[6\]](#)
- **Instrument Calibration:** Use methanol as a blank to calibrate the spectrophotometer. [\[7\]](#)
- **Spectral Scan:** Scan the working standard solution from 200 to 400 nm to determine the λ_{max} . [\[7\]](#)
- **Quantitative Analysis:** For quantitative measurements, prepare a calibration curve using a series of dilutions (e.g., 2, 5, 10, 15, 20 µg/mL) and measure the absorbance at the determined λ_{max} .

Expected Results: Pyrimidine derivatives typically exhibit strong absorption bands in the UV region. For **5-Ethylpyrimidin-4-ol**, a λ_{max} is expected in the range of 260-280 nm, similar to other substituted pyrimidines. [\[5\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy provides detailed information about the molecular structure by observing the magnetic properties of atomic nuclei. ^1H and ^{13}C NMR are crucial for elucidating the carbon-hydrogen framework of **5-Ethylpyrimidin-4-ol**.

Protocol:

- **Sample Preparation:** Dissolve 5-10 mg of **5-Ethylpyrimidin-4-ol** in 0.5-0.7 mL of a deuterated solvent, such as deuterated chloroform (CDCl_3) or dimethyl sulfoxide ($\text{DMSO}-d_6$).
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm). [\[8\]](#)
- **^1H NMR Acquisition:** Acquire the ^1H NMR spectrum on a 400 MHz or higher field spectrometer. Key parameters include a 30-degree pulse angle, a 2-second relaxation delay,

and 16-32 scans.

- ¹³C NMR Acquisition: Acquire the ¹³C NMR spectrum using a proton-decoupled pulse sequence. A longer relaxation delay (5 seconds) and a larger number of scans (1024 or more) may be necessary due to the lower natural abundance of ¹³C.

Expected ¹H NMR Chemical Shifts (Predicted):

Protons	Chemical Shift (δ, ppm)	Multiplicity	Integration
Ethyl -CH ₃	1.1 - 1.3	Triplet	3H
Ethyl -CH ₂ -	2.4 - 2.6	Quartet	2H
Pyrimidine C2-H	~8.0	Singlet	1H
Pyrimidine C6-H	~7.8	Singlet	1H
OH/NH	9.0 - 12.0	Broad Singlet	1H

Expected ¹³C NMR Chemical Shifts (Predicted):

Carbon	Chemical Shift (δ, ppm)
Ethyl -CH ₃	12 - 15
Ethyl -CH ₂ -	20 - 25
Pyrimidine C5	110 - 115
Pyrimidine C6	145 - 150
Pyrimidine C2	150 - 155
Pyrimidine C4	160 - 165

Chromatographic Analysis

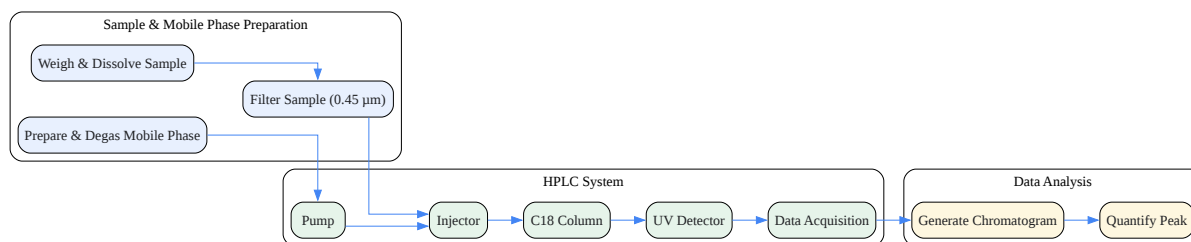
High-Performance Liquid Chromatography (HPLC)

Principle: HPLC is a powerful technique for separating, identifying, and quantifying components in a mixture. Reversed-phase HPLC, where the stationary phase is nonpolar and the mobile phase is polar, is well-suited for the analysis of pyrimidine derivatives.[9]

Protocol:

- Instrumentation: A standard HPLC system with a UV detector is required.
- Column: A C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size) is recommended.[9]
- Mobile Phase: An isocratic mobile phase of acetonitrile and water (e.g., 30:70 v/v) is a good starting point. The mobile phase should be filtered and degassed.
- Flow Rate: A flow rate of 1.0 mL/min is typical.[9]
- Detection: UV detection at the λ_{max} determined by UV-Vis spectroscopy (e.g., 270 nm).
- Sample Preparation: Dissolve the sample in the mobile phase to a concentration of approximately 100 μ g/mL and filter through a 0.45 μ m syringe filter.
- Injection Volume: 10 μ L.

Workflow Diagram:



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Caption: HPLC analysis workflow for **5-Ethylpyrimidin-4-ol**.

Mass Spectrometry (MS)

Principle: Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used for determining the molecular weight and elucidating the structure of a compound through its fragmentation pattern.

Protocol:

- **Ionization Source:** Electrospray ionization (ESI) is a suitable soft ionization technique for this type of molecule.
- **Mass Analyzer:** A quadrupole or time-of-flight (TOF) mass analyzer can be used.
- **Sample Infusion:** The sample, dissolved in a suitable solvent like methanol or acetonitrile with 0.1% formic acid, is directly infused into the mass spectrometer.
- **Full Scan MS:** Acquire a full scan mass spectrum in positive ion mode to determine the molecular weight ($[M+H]^+$).

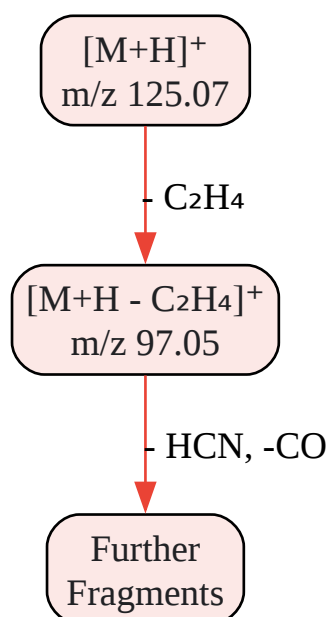
- Tandem MS (MS/MS): Select the $[M+H]^+$ ion and subject it to collision-induced dissociation (CID) to obtain a fragmentation pattern.

Expected Fragmentation Pattern:

The molecular ion ($[M+H]^+$) for $C_6H_8N_2O$ is expected at m/z 125.07. Common fragmentation pathways for pyrimidine derivatives involve the loss of small neutral molecules and cleavage of side chains.^[1]

- Loss of the ethyl group: A significant fragment at m/z 97 ($[M+H - C_2H_4]^+$) is anticipated.
- Ring cleavage: Fragmentation of the pyrimidine ring can lead to various smaller ions.

Fragmentation Diagram:



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Caption: Predicted MS fragmentation of **5-Ethylpyrimidin-4-ol**.

Thermal Analysis

Principle: Thermal analysis techniques measure the physical and chemical properties of a substance as a function of temperature. DSC measures heat flow to detect transitions like

melting and crystallization, while TGA measures mass changes to assess thermal stability and decomposition.[10]

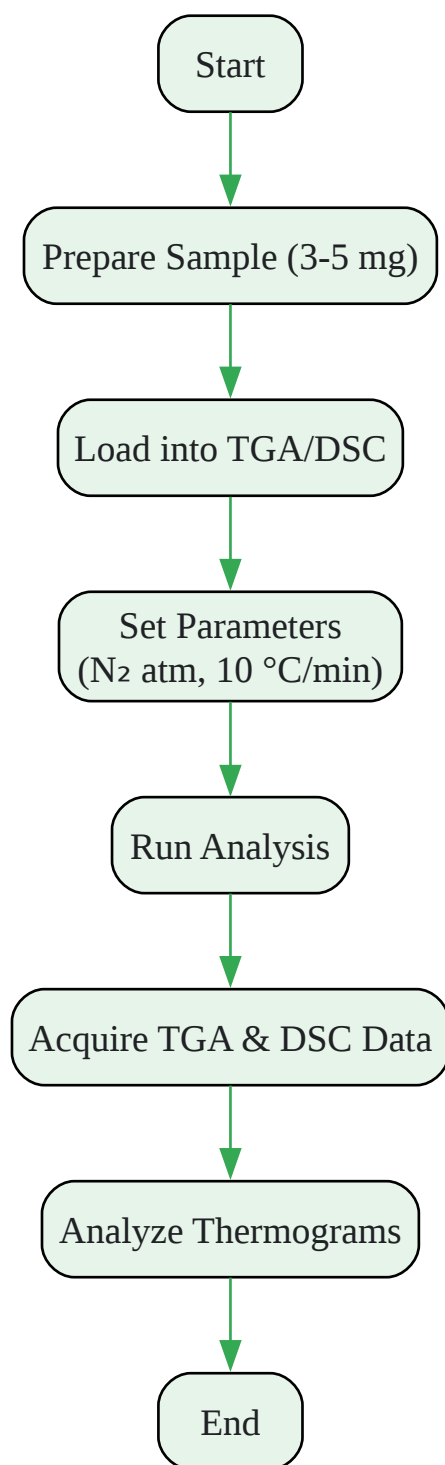
Protocol:

- Instrumentation: A simultaneous TGA/DSC instrument is ideal.
- Sample Preparation: Place 3-5 mg of the sample in an aluminum or platinum pan.
- Atmosphere: Conduct the analysis under an inert nitrogen atmosphere with a flow rate of 50 mL/min.
- Temperature Program: Heat the sample from ambient temperature to 400 °C at a heating rate of 10 °C/min.[11]

Expected Results:

- DSC: An endothermic peak corresponding to the melting point of **5-Ethylpyrimidin-4-ol** should be observed around 83-85 °C.[2]
- TGA: The TGA curve will show the onset of decomposition. For many organic molecules, significant decomposition begins above 200 °C. The TGA data is crucial for determining the thermal stability of the compound.[10]

Thermal Analysis Workflow:



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Caption: Workflow for TGA/DSC analysis.

Conclusion

The analytical methods detailed in this application note provide a robust framework for the comprehensive characterization of **5-Ethylpyrimidin-4-ol**. The combination of spectroscopic, chromatographic, and thermal analysis techniques ensures unambiguous identification, accurate quantification, and reliable assessment of the purity and stability of this important pyrimidine derivative. These protocols can be adapted and validated for routine quality control in research and industrial settings.

References

- Chaudhary, A., Singh, A., & Verma, P. K. (2014). Method development and validation of potent pyrimidine derivative by UV-VIS spectrophotometer. *Organic and Medicinal Chemistry Letters*, 4(1), 15. [[Link](#)]
- Salem, M. A. I., Ali, T. E., Marzouk, M. I., Salem, M. S., & Al-Shibani, G. A. (2014). Mass Spectral Fragmentation Modes of Some New Pyrimidinethiones, Thiazolo[3,2-a]Pyrimidines and Bis-Pyrimidines. *International Journal of Materials and Chemistry*, 4(4), 92-99. [[Link](#)]
- Wikipedia. (2023). Fragmentation (mass spectrometry). Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved from [[Link](#)]
- NETZSCH Analyzing & Testing. (n.d.). Thermal Analysis in the Pharmaceutical Field. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2022). Thermal Analysis. Retrieved from [[Link](#)]
- Chongqing Chemdad Co., Ltd. (n.d.). **5-ethylpyrimidin-4-ol**. Retrieved from [[Link](#)]
- PubMed. (2014). Method development and validation of potent pyrimidine derivative by UV-VIS spectrophotometer. *Organic and Medicinal Chemistry Letters*, 4(1), 15. [[Link](#)]
- University of Wisconsin-Madison. (n.d.). NMR Spectroscopy :: ¹H NMR Chemical Shifts. Retrieved from [[Link](#)]
- IIT Kanpur. (n.d.). Thermogravimetric Analysis (TGA) & Differential Scanning Calorimetry (DSC). Retrieved from [[Link](#)]

- Moiseev, D. V., et al. (2007). HPLC in biopharmaceutical investigations of drugs representing pyrimidine derivatives (A review). *Pharmaceutical Chemistry Journal*, 41(5), 26-34. [[Link](#)]
- University of California, Davis. (2020). Common Solvents Used in Organic Chemistry: Table of Properties. Retrieved from [[Link](#)]
- International Journal of Pharmaceutical Research and Applications. (2021). Uv-Vis Spectroscopy in Analysis of Phytochemicals. [[Link](#)]
- The Royal Society of Chemistry. (n.d.). Supporting Information. [[Link](#)]
- TA Instruments. (n.d.). Interpreting Unexpected Events and Transitions in DSC Results. [[Link](#)]
- International Journal of Pharmaceutical Sciences and Research. (2018). HPLC AND TLC METHODOLOGY FOR DETERMINATION OR PURITY EVALUATION OF 4-METHOXY-2-(3(4-PHENYL-1-PIPERAZINYL))PROPYL. [[Link](#)]
- PubMed Central. (2023). Study on the Mass Spectrometry Fragmentation Patterns for Rapid Screening and Structure Identification of Ketamine Analogues in Illicit Powders. [[Link](#)]
- ResearchGate. (2021). Thermal stability of the four cocrystals determined by DSC and TGA. [[Link](#)]
- University of Wisconsin-Madison. (2020). NMR Spectroscopy :: 5-HMR-2 Chemical Shift. [[Link](#)]
- ResearchGate. (2020). Solubility and Crystal Size of Sirolimus in Different Organic Solvents. [[Link](#)]
- PubMed. (2016). Four process-related potential new impurities in ticagrelor: Identification, isolation, characterization using HPLC, LC/ESI-MS(n), NMR and their synthesis. [[Link](#)]
- MDPI. (2018). Synthesis, Characterization, and Anticancer Activities Evaluation of Compounds Derived from 3,4-Dihydropyrimidin-2(1H)-one. [[Link](#)]

- MDPI. (2020). Synthesis, Structural Characterization and Anticancer Activity of New 5-Trifluoromethyl-2-thioxo-thiazolo[4,5-d]pyrimidine Derivatives. [\[Link\]](#)
- PubMed Central. (2018). Design, Synthesis, and Preclinical Evaluation of 4-Substituted-5-methyl-furo[2,3-d]pyrimidines as Microtubule Targeting Agents That Are Effective against Multidrug Resistant Cancer Cells. [\[Link\]](#)
- ResearchGate. (2020). Solubility of 5-(4-methylphenyl)-2-furanpropanoic acid in different organic solvents. [\[Link\]](#)
- ResearchGate. (2018). NMR spectra of pyrimidines. Effect of substituents on the chemical shift of the protons of the amino group of p-substituted 2- and 5-aminopyridines and anilines. [\[Link\]](#)
- ResearchGate. (2023). SYNTHESIS & CHARACTERIZATION OF SOME NEW 4-SUBSTITUTED-5-ETHOXY CARBONYL-6-METHYL- 3,4-DIHYDROPYRIMIDIN-2(1H)-ONE DERIVATIVES. [\[Link\]](#)
- ResearchGate. (2015). Four process-related potential new impurities in ticagrelor: Identification, isolation, characterization using HPLC, LC/ESI-MSn, NMR and their synthesis. [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). Table of Contents. [\[Link\]](#)
- International Journal of Pharmaceutical and Phytopharmacological Research. (2019). Development and Validation of UV Spectrophotometric Method for Estimation of Tea Tree Oil in Bulk and Cosmeceutical Creams. [\[Link\]](#)

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Sources

- [1. article.sapub.org](https://1.article.sapub.org) [\[article.sapub.org\]](#)

- [2. 5-ethylpyrimidin-4-ol Three Chongqing Chemdad Co. , Ltd \[chemdad.com\]](#)
- [3. ce.sysu.edu.cn \[ce.sysu.edu.cn\]](#)
- [4. organicchemistrydata.org \[organicchemistrydata.org\]](#)
- [5. Method development and validation of potent pyrimidine derivative by UV-VIS spectrophotometer - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. ijper.org \[ijper.org\]](#)
- [7. ijprajournal.com \[ijprajournal.com\]](#)
- [8. organicchemistrydata.org \[organicchemistrydata.org\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. analyzing-testing.netzsch.com \[analyzing-testing.netzsch.com\]](#)
- [11. chem.libretexts.org \[chem.libretexts.org\]](#)
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